

# Waixenicin A: A Potent and Selective Modulator of the TRPM7 Ion Channel

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *waixenicin A*

Cat. No.: *B10773725*

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A comprehensive analysis of the marine-derived compound **waixenicin A** reveals its highly potent and selective inhibitory effects on the Transient Receptor Potential Melastatin 7 (TRPM7) ion channel, a key regulator of cellular magnesium homeostasis and a promising therapeutic target in oncology and neurology. This guide provides a comparative overview of **waixenicin A**'s activity on TRPM7 and other related ion channels, supported by quantitative data and detailed experimental protocols.

## Comparative Analysis of Ion Channel Inhibition

**Waixenicin A** demonstrates remarkable selectivity for the TRPM7 channel.

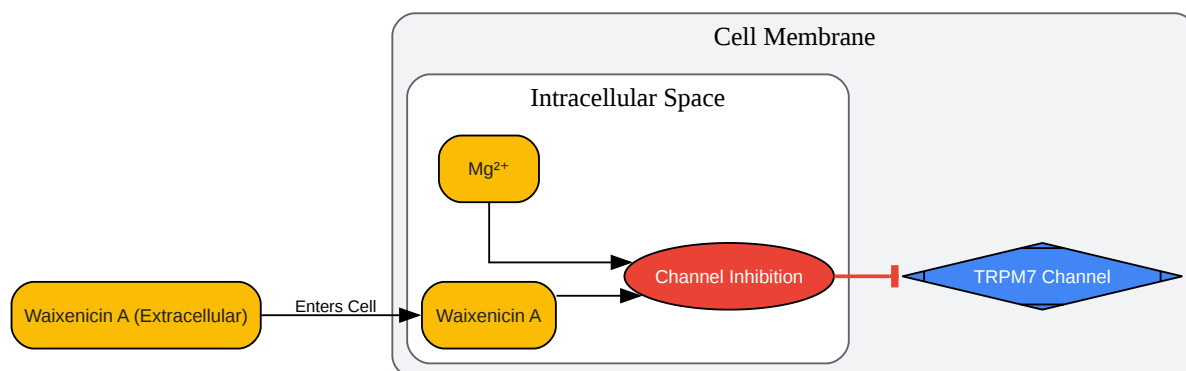
Electrophysiological and fluorescence-based assays have established its potent inhibitory activity in the nanomolar range. In stark contrast, **waixenicin A** shows minimal to no effect on other members of the TRP superfamily and related ion channels, even at micromolar concentrations.

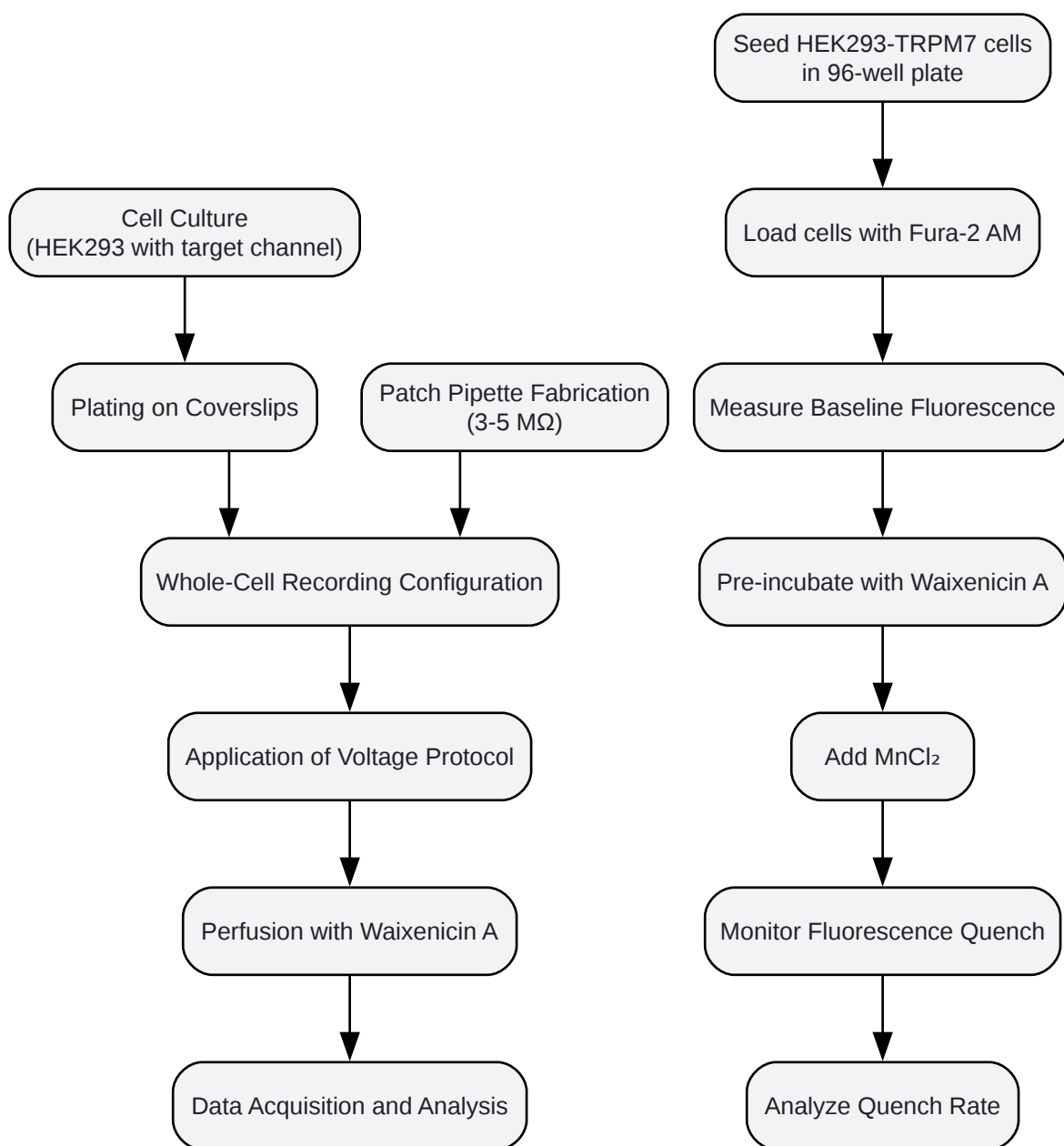
Ion Channel	Compound	Concentration	% Inhibition / IC50	Cell Type	Reference
TRPM7	Waixenicin A	16 nM	IC50	HEK293	<a href="#">[1]</a> <a href="#">[2]</a>
TRPM2	Waixenicin A	10 $\mu$ M	No significant effect	HEK293	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
TRPM4	Waixenicin A	10 $\mu$ M	No significant effect	HEK293	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
TRPM6	Waixenicin A	10 $\mu$ M	No significant effect	Not specified	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CRAC	Waixenicin A	10 $\mu$ M	No significant effect	RBL-1	<a href="#">[3]</a>
TRPA1	Waixenicin A	Not Reported	Not Reported	Not Reported	
TRPV1	Waixenicin A	Not Reported	Not Reported	Not Reported	

Table 1: Comparative inhibitory effects of **Waixenicin A** on various ion channels. Data compiled from published studies. "No significant effect" indicates that the compound did not produce a statistically significant inhibition at the tested concentration.

## Mechanism of Action: A Magnesium-Dependent Intracellular Blockade

**Waixenicin A** exerts its inhibitory effect on TRPM7 through a unique intracellular mechanism that is dependent on the presence of magnesium ions ( $Mg^{2+}$ ).[\[3\]](#)[\[4\]](#)[\[5\]](#) The compound's potency is significantly enhanced in the presence of intracellular  $Mg^{2+}$ , suggesting a synergistic interaction with the ion at a binding site within the channel protein.[\[3\]](#) This mode of action distinguishes it from many other ion channel blockers that typically act on the extracellular side of the channel pore.





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## References

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- To cite this document: BenchChem. [Waixenicin A: A Potent and Selective Modulator of the TRPM7 Ion Channel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10773725#waixenicin-a-s-effect-on-related-ion-channels]

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